

Technical Guide: Physical Properties of (S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate

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Compound of Interest

Compound Name: (S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate

Cat. No.: B144919

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Introduction

(S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate is a chiral pyrrolidine derivative that serves as a versatile intermediate in organic synthesis and medicinal chemistry.^[1] Its structure, featuring a benzyl-protected pyrrolidine ring and a tert-butoxycarbonyl (Boc) protected amine, makes it a valuable building block for the synthesis of a wide range of biologically active compounds, including potential therapeutic agents.^[1] The Boc protecting group allows for selective deprotection under specific reaction conditions, enabling controlled functionalization of the amine group.^[1] This technical guide provides a comprehensive overview of the known physical properties of **(S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate**, along with a representative synthetic protocol and its role as a key intermediate.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **(S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate** is presented below. It is important to note that while some properties are well-defined, others, such as the melting and boiling points for the specific (S)-enantiomer, are not consistently reported in publicly available literature. The data presented is a consolidation of information from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₂	[1]
Molecular Weight	276.37 g/mol	[1]
CAS Number	131852-53-4	[2]
Appearance	Solid (form may vary)	Inferred from general descriptions of carbamates and related compounds.
Melting Point	Not consistently reported for the (S)-enantiomer.	Data for related compounds and racemates exists, but not specifically for the (S)-enantiomer.
Boiling Point	Not consistently reported.	
Solubility	Soluble in organic solvents such as chloroform and toluene; poor solubility in nonpolar organic solvents.	General solubility characteristics of carbamate esters.[3]
Storage	Store in a cool, dry place. Keep container tightly closed.	General recommendation for chemical reagents.

Experimental Protocols

Representative Synthesis of (S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate

The following is a general, representative protocol for the synthesis of N-Boc protected benzylpyrrolidines, adapted from literature procedures for similar compounds. This protocol illustrates a common synthetic route.

Materials:

- (S)-3-Aminopyrrolidine dihydrochloride
- Di-tert-butyl dicarbonate (Boc₂O)

- Triethylamine (Et_3N)
- Benzyl bromide
- Potassium carbonate (K_2CO_3)
- Dichloromethane (DCM)
- Acetonitrile (ACN)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Procedure:

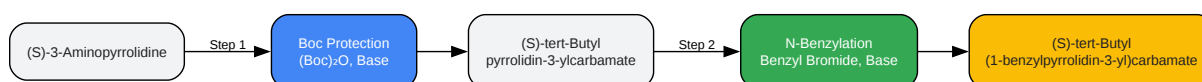
- Boc Protection of (S)-3-Aminopyrrolidine:
 - To a solution of (S)-3-aminopyrrolidine dihydrochloride in a mixture of dichloromethane and water, add triethylamine at 0 °C.
 - Slowly add a solution of di-tert-butyl dicarbonate in dichloromethane.
 - Allow the reaction to warm to room temperature and stir for 12-18 hours.
 - Extract the aqueous layer with dichloromethane.
 - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield (S)-tert-butyl pyrrolidin-3-ylcarbamate.
- N-Benzylation:
 - Dissolve the Boc-protected pyrrolidine from the previous step in acetonitrile.

- Add potassium carbonate and benzyl bromide to the solution.
- Heat the reaction mixture to reflux and stir for 12-24 hours.
- Cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to obtain **(S)-tert-butyl (1-benzylpyrrolidin-3-yl)carbamate** as a solid.

Visualizations

Synthetic Workflow

The following diagram illustrates a typical synthetic workflow for the preparation of **(S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate**.

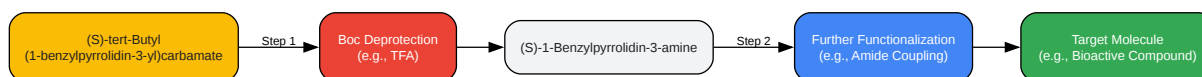


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Caption: Synthetic route to **(S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate**.

Role as a Synthetic Intermediate

This compound is a valuable intermediate for the synthesis of more complex molecules, particularly in drug discovery. The Boc group can be removed under acidic conditions to liberate the amine, which can then be further functionalized.



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Caption: Utilization as a key synthetic intermediate.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of (S)-tert-Butyl (1-benzylpyrrolidin-3-yl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144919#s-tert-butyl-1-benzylpyrrolidin-3-yl-carbamate-physical-properties]

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